

Elucidating the Molecular Architecture of Norfloxacin: A Spectroscopic Guide

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Compound of Interest

Compound Name: Norfloxacin

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This technical guide provides an in-depth exploration of the structure elucidation and spectroscopic analysis of **norfloxacin**, a broad-spectrum fluoroquinolone antibiotic. By leveraging a suite of powerful analytical techniques, we can meticulously piece together the molecular identity and characteristics of this crucial pharmaceutical compound. This document details the experimental protocols and presents key quantitative data derived from Ultraviolet-Visible (UV-Vis) Spectroscopy, Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

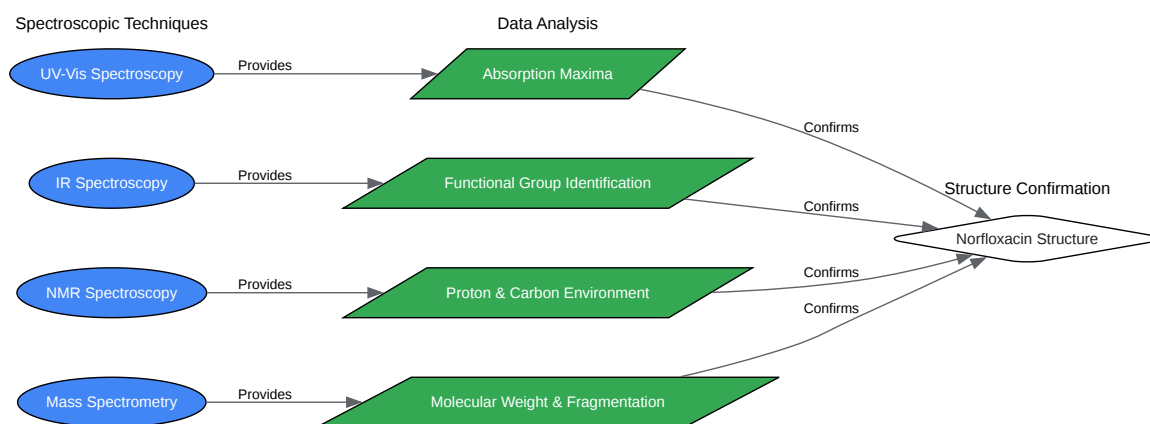
Introduction to Norfloxacin

Norfloxacin is a synthetic antibacterial agent belonging to the quinolone family, characterized by a quinolinemonocarboxylic acid core structure.^[1] Its efficacy lies in the inhibition of bacterial DNA gyrase, an enzyme essential for DNA replication, rendering it a vital tool in combating a wide array of bacterial infections.^[1] The precise molecular structure, including the arrangement of its functional groups, is paramount to its biological activity. Spectroscopic analysis provides the definitive means to confirm this structure and ensure the quality and purity of the drug substance.

Spectroscopic Analysis of Norfloxacin

The elucidation of **norfloxacin**'s structure is a multi-faceted process, with each spectroscopic technique providing unique and complementary information. The general workflow for this

analytical endeavor is outlined below.



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References

- 1. Norfloxacin | C16H18FN3O3 | CID 4539 - PubChem [pubchem.ncbi.nlm.nih.gov]
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